

Personal protective equipment for handling Cabozantinib

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Compound of Interest

Compound Name: Cabozantinib

Cat. No.: B000823

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Essential Safety and Handling Guide for Cabozantinib

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of potent compounds like **Cabozantinib** is paramount. This guide provides immediate, essential safety protocols and logistical plans to minimize exposure and ensure a secure laboratory environment.

Immediate Safety and Handling Precautions

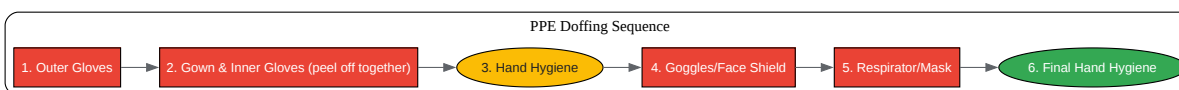
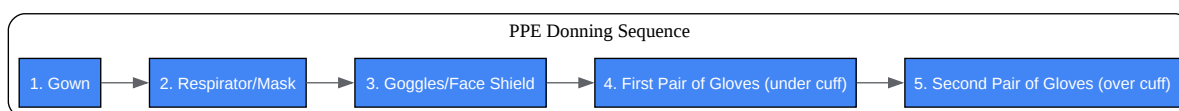
Cabozantinib S-malate is classified as a hazardous drug that can cause skin and serious eye irritation.[1][2][3] It is harmful if swallowed and may cause respiratory irritation.[1][3] Therefore, adherence to strict personal protective equipment (PPE) protocols is mandatory at all times. All handling of **Cabozantinib**, particularly in its powder form, should occur within a certified chemical fume hood or biological safety cabinet to prevent inhalation of dust.[4][5]

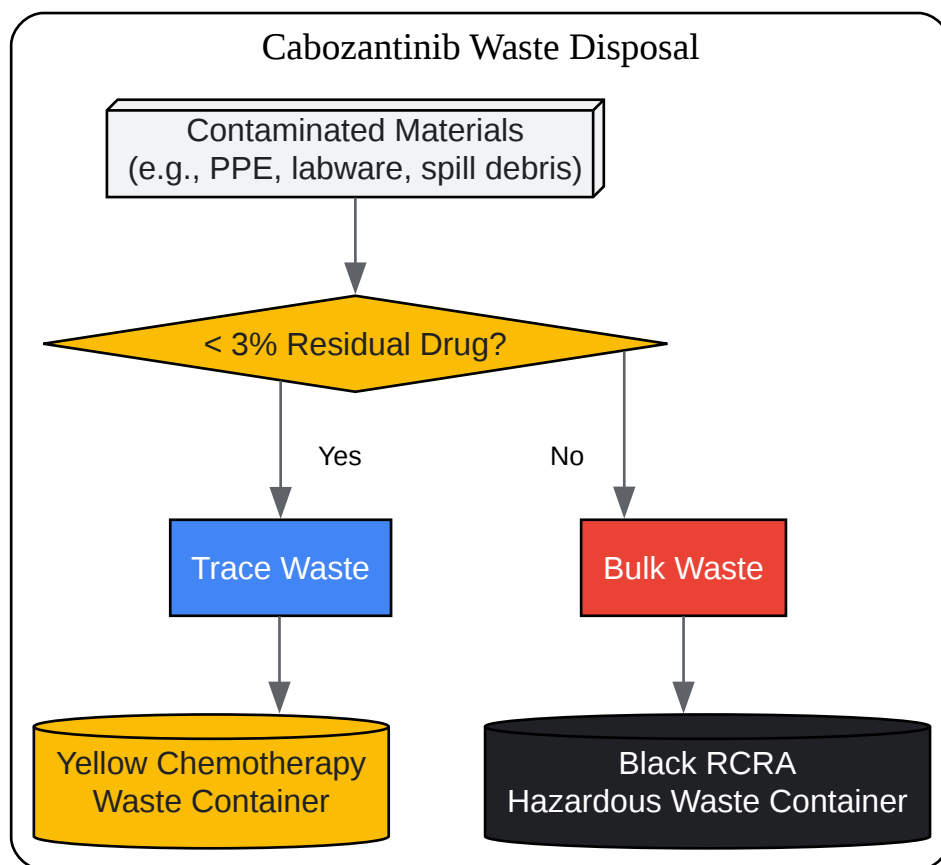
Personal Protective Equipment (PPE) for Handling **Cabozantinib**

PPE Category	Specification
Gloves	Double gloving with chemotherapy-rated gloves is recommended.[4] Gloves should be changed every 30-60 minutes or immediately upon contamination.[4]
Gown	A protective gown with a solid front is required. [4] Gowns should be changed every two to three hours or if contaminated.[4]
Eye Protection	Safety goggles with side shields are mandatory. [4][6]
Respiratory	A suitable respirator, such as a NIOSH-approved N95 or higher, should be used when handling the powder form to avoid inhalation.[4][7]

Operational Plan: Donning and Doffing PPE

Proper procedure for putting on and taking off PPE is critical to prevent contamination.





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